

Columbin Solubility Data and Preparation

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Columbin

CAS No.: 546-97-4

Cat. No.: S606199

Get Quote

For a quick reference, here is a summary of **columbin**'s key physicochemical properties and solubility in different solvents.

Property	Value / Description
Molecular Formula	C ₂₀ H ₂₂ O ₆ [1] [2]
Molecular Weight	358.39 g/mol [1] [2]
Purity	≥98% [1]
Solubility in DMSO	~55 mg/mL (153.46 mM) [3] to ≥ 100 mg/mL (~279.03 mM) [1]
Solubility in Ethanol	~0.03 mg/mL (poor solubility) [2]
Common Stock Concentration	10-100 mM in DMSO [1]

Preparing Stock Solutions and In Vivo Formulations

Follow these detailed protocols for preparing stable and effective **columbin** solutions.

DMSO Stock Solution (10 mM)

This is the most common method for preparing a stock solution for *in vitro* assays.

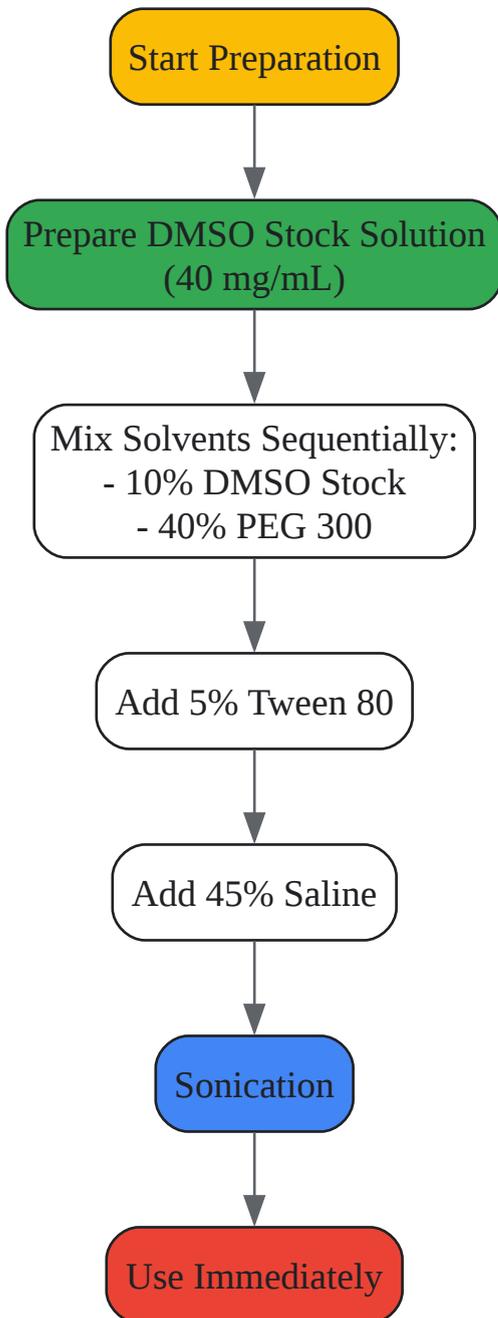
- **Step 1:** Calculate the mass of **columbin** needed. For example, to prepare 1 mL of a 10 mM solution, you need 3.58 mg of **columbin** (Molecular Weight: 358.39 g/mol).
- **Step 2:** Weigh out the calculated mass of **columbin** powder.
- **Step 3:** Add the powder to a volumetric vial and add anhydrous DMSO to a final volume of 1 mL.
- **Step 4:** **Sonication** is recommended to fully dissolve the powder and ensure a clear solution [3].
- **Step 5:** Aliquot the stock solution and store at **-20°C or -80°C**. Avoid repeated freeze-thaw cycles [1].

In Vivo Formulation (2 mg/mL)

For animal studies, **columbin** is often administered in a cocktail of solvents to improve tolerability. The following formulation can be used [3]:

- **Step 1:** Prepare a concentrated DMSO stock solution (e.g., 40 mg/mL).
- **Step 2:** In a separate vial, mix the solvents sequentially:
 - 10% DMSO stock solution
 - 40% PEG 300
 - 5% Tween 80
 - 45% Saline (0.9% sodium chloride in ddH₂O)
- **Step 3:** **Sonication** is recommended after mixing to clarify the solution as much as possible [3].
- **Step 4:** The working solution should be prepared freshly and used immediately for optimal results [3].

This preparation process can be visualized in the following workflow:



[Click to download full resolution via product page](#)

Troubleshooting Common Solubility Problems

Here are solutions to frequently encountered issues when working with **columbin**.

- Problem: Powder won't dissolve completely in DMSO

- **Solution:** Ensure you are using **anhydrous DMSO**. Sonicate the mixture in a warm water bath (around 37°C) for 10-15 minutes. The solubility is high, so if it remains unclear, check the compound's purity or try a different supplier [1] [3].
- Problem: Precipitation in aqueous or buffer solutions
 - **Solution:** This is expected due to **columbin**'s low aqueous solubility. Always add the **columbin/DMSO** stock solution to the aqueous medium **last**, while vortexing or gently agitating the buffer to ensure it mixes as evenly as possible. The final DMSO concentration in cell culture should typically not exceed 0.1-0.5% [1].
- Problem: Low or variable results in in vivo studies
 - **Solution:** This is likely due to **columbin**'s **low oral bioavailability (2.8%)**, attributed to extensive first-pass metabolism in the liver [1]. Use the recommended *in vivo* formulation which enhances solubility for administration. Consider alternative routes like intraperitoneal (i.p.) injection, which shows higher bioavailability (14%) [1].
- Problem: Compound degradation over time
 - **Solution: Proper storage is critical.** Store the powder at -20°C. For DMSO stock solutions, make small aliquots and store them at -80°C to avoid repeated freeze-thaw cycles. Keep the powder and solutions away from direct light and moisture [3].

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. | diterpenoid furanolactone | CAS# 546-97-4 | InvivoChem Columbin [invivochem.com]
2. | 546-97-4 Columbin [chemicalbook.com]
3. | COX | Parasite | Phospholipase | TargetMol Columbin [targetmol.com]

To cite this document: Smolecule. [Columbin Solubility Data and Preparation]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b606199#columbin-solubility-challenges-solutions>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com